

Determining Dimethomorph EC50 Values: In Vitro Assay Protocols for Oomycete Fungicides

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Compound of Interest

Compound Name: *Dimethomorph*

Cat. No.: *B118703*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethomorph is a systemic fungicide highly effective against oomycete pathogens, a group of destructive plant pathogens that includes notorious species like *Phytophthora infestans* (late blight of potato and tomato) and *Plasmopara viticola* (downy mildew of grapevine).[1][2] Its mode of action involves the disruption of the pathogen's cell wall formation, a mechanism distinct from many other fungicides.[2] Specifically, **Dimethomorph** is a carboxylic acid amide (CAA) fungicide that inhibits cellulose biosynthesis by targeting the Cesa3 enzyme, which is crucial for cell wall production in oomycetes.[3] This targeted action makes it a valuable tool in disease management strategies.

The half-maximal effective concentration (EC50) is a critical parameter for evaluating the efficacy of a fungicide. It represents the concentration of the compound that inhibits 50% of the pathogen's growth under in vitro conditions. This document provides detailed protocols for determining the EC50 value of **Dimethomorph** against oomycete pathogens using the widely accepted amended agar medium (AAM) assay, also known as the radial growth inhibition assay.

Data Presentation

The following table summarizes reported EC50 values for **Dimethomorph** against various oomycete species, providing a comparative overview of its in vitro efficacy.

Oomycete Species	Host Plant(s)	EC50 Value (µg/mL)	Reference(s)
Phytophthora infestans	Potato, Tomato	~0.22 (hyphal growth)	[4]
Phytophthora nagaii	Chrysanthemum	0.6478 - 0.7202	[5]
Phytophthora tentaculata	Various ornamentals	0.49248 - 0.63706	[5]
Phytophthora cactorum	Strawberry, Apple	Resistance has been documented	[6]

Experimental Protocols

Protocol 1: Amended Agar Medium (AAM) Assay for Mycelial Growth Inhibition

This protocol details the standard method for determining the EC50 value of **Dimethomorph** by measuring the inhibition of mycelial radial growth on a fungicide-amended agar medium.

Materials:

- Pure culture of the target oomycete pathogen (e.g., *Phytophthora infestans*)
- Appropriate culture medium (e.g., V8 juice agar, rye B agar, or potato dextrose agar)[\[7\]](#)[\[8\]](#)
- Technical grade **Dimethomorph**
- Sterile distilled water
- Solvent for **Dimethomorph** (e.g., dimethyl sulfoxide - DMSO)
- Sterile Petri dishes (90 mm diameter)
- Sterile cork borer (5-7 mm diameter)

- Incubator set to the optimal growth temperature for the target oomycete (e.g., 18-22°C for *P. infestans*)
- Ruler or digital calipers
- Parafilm

Procedure:

- Preparation of Fungicide Stock Solution:
 - Prepare a stock solution of **Dimethomorph** (e.g., 10 mg/mL) by dissolving the technical grade compound in a minimal amount of a suitable solvent like DMSO.
 - Perform serial dilutions of the stock solution with sterile distilled water to obtain a range of working solutions. The final concentrations in the agar should bracket the expected EC50 value. A common range to test for **Dimethomorph** is 0, 0.01, 0.1, 1.0, and 10.0 µg/mL.^[4]
- Preparation of Amended Agar Medium:
 - Prepare the desired agar medium according to the manufacturer's instructions and sterilize by autoclaving.
 - Cool the molten agar in a water bath to 45-50°C.
 - Add the appropriate volume of the **Dimethomorph** working solutions to the molten agar to achieve the desired final concentrations. Ensure thorough mixing.
 - For the control plates, add an equivalent volume of the solvent used for the stock solution (e.g., DMSO) to the agar.
 - Pour approximately 20 mL of the amended or control agar into each sterile Petri dish and allow it to solidify.
- Inoculation:
 - From the margin of an actively growing, young (3-5 days old) culture of the oomycete, cut mycelial plugs using a sterile cork borer.

- Place a single mycelial plug, mycelium-side down, in the center of each amended and control agar plate.
- Incubation:
 - Seal the Petri dishes with Parafilm.
 - Incubate the plates in the dark at the optimal growth temperature for the specific oomycete.
- Data Collection:
 - After a defined incubation period (e.g., 5-7 days), when the mycelial growth in the control plates has reached a significant diameter (e.g., 60-70 mm), measure the colony diameter.
 - For each plate, measure the diameter of the fungal colony along two perpendicular axes and calculate the mean diameter.
 - Subtract the diameter of the initial mycelial plug from each measurement to obtain the net radial growth.

Protocol 2: Data Analysis and EC50 Calculation

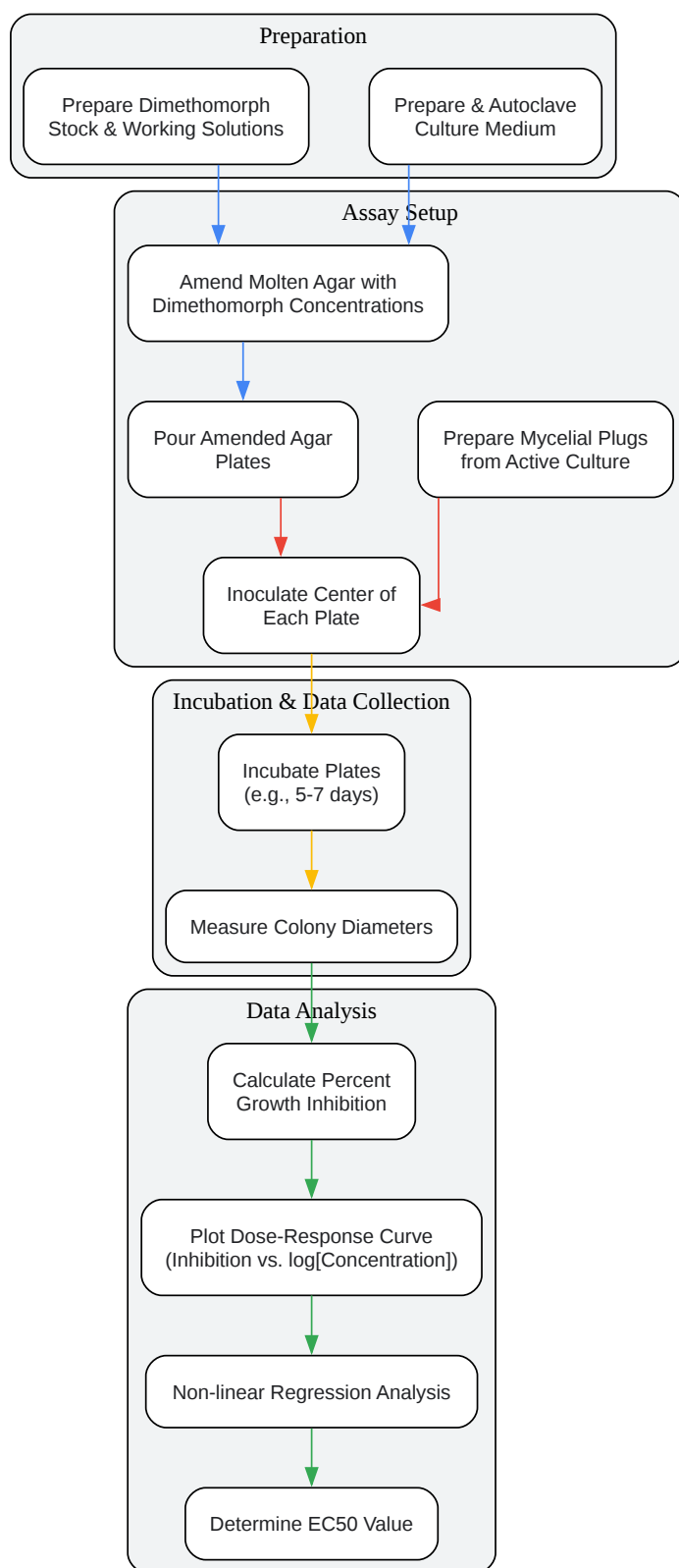
This protocol describes the steps to analyze the radial growth data and calculate the EC50 value.

Procedure:

- Calculate Percent Inhibition:
 - For each **Dimethomorph** concentration, calculate the percentage of mycelial growth inhibition using the following formula: $\text{Inhibition (\%)} = [(C - T) / C] * 100$ Where:
 - C is the mean radial growth (in mm) of the control colonies.
 - T is the mean radial growth (in mm) of the colonies at a given **Dimethomorph** concentration.

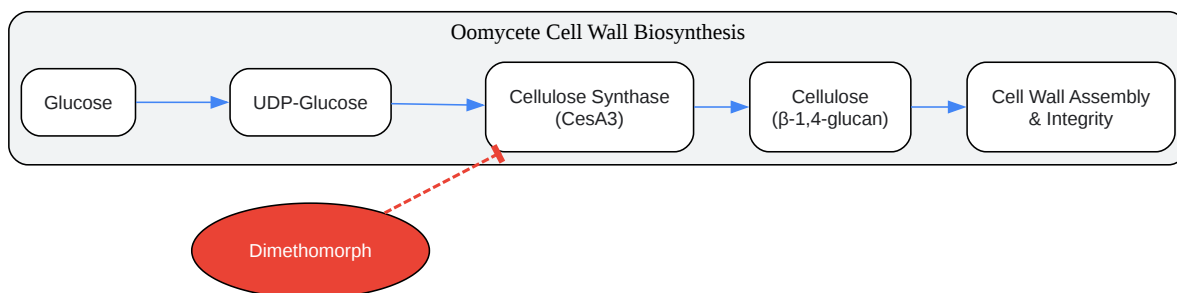
- Dose-Response Curve and EC50 Determination:
 - Plot the percent inhibition against the logarithm of the **Dimethomorph** concentration.
 - Use a statistical software package (e.g., GraphPad Prism, R with the 'drc' package, or other specialized software) to perform a non-linear regression analysis on the dose-response data.[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - Fit the data to a four-parameter logistic model (or a similar sigmoidal dose-response model).[\[4\]](#)
 - The software will calculate the EC50 value, which is the concentration of **Dimethomorph** that causes 50% inhibition of mycelial growth.

Visualizations



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Caption: Experimental workflow for the Amended Agar Medium (AAM) assay.



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Caption: **Dimethomorph**'s mode of action on the oomycete cell wall biosynthesis pathway.

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